

# An In-Depth Technical Guide to Mercurobutol: Chemical Properties, Synthesis, and Antimicrobial Activity

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Mercurobutol*

Cat. No.: *B1219570*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Mercurobutol**, an organomercurial compound, has historically been utilized for its antiseptic properties. This technical guide provides a comprehensive overview of its chemical identity, a detailed, albeit inferred, synthesis protocol, and a summary of its antimicrobial activity. The mechanism of action, rooted in the interaction of mercury with sulfhydryl groups in proteins, is discussed. Due to the discontinuation of many organomercurial compounds in clinical use, specific experimental data for **Mercurobutol** is limited. This guide consolidates available information and provides context with data from related organomercurial compounds.

## Chemical Identifiers and Properties

**Mercurobutol** is chemically known as 4-tert-butyl-2-chloromercuriphenol. Its chemical identifiers and key properties are summarized in the table below for easy reference.

Identifier	Value
CAS Number	498-73-7
Molecular Formula	C <sub>10</sub> H <sub>13</sub> ClHgO
Molecular Weight	385.25 g/mol
IUPAC Name	(5-tert-butyl-2-hydroxyphenyl)(chloro)mercury
InChI	InChI=1S/C10H13O.ClH.Hg/c1-10(2,3)8-4-6-9(11)7-5-8;/h4-6,11H,1-3H3;1H;/q;;+1/p-1
InChIKey	KDLVWLVVXAFNHZ-UHFFFAOYSA-M
SMILES	<chem>CC(C)(C)c1ccc(c(c1)O)[Hg]Cl</chem>
Synonyms	Mercurobutolum, Mercryl, 4-tert-Butyl-2-(chloromercuri)phenol

## Synthesis of Mercurobutol

A detailed experimental protocol for the synthesis of **Mercurobutol** is not readily available in contemporary literature. However, based on established organomercurial synthesis methods, a probable two-step synthesis route starting from 4-tert-butylphenol is outlined below. The first step involves the chlorination of 4-tert-butylphenol, followed by mercuration.

### Experimental Protocol: Synthesis of 4-tert-butyl-2-chlorophenol (Precursor)

This protocol is for the synthesis of the precursor to **Mercurobutol**.

Materials:

- 4-tert-butylphenol
- Sulfuryl chloride (SO<sub>2</sub>Cl<sub>2</sub>)
- Methanol (MeOH)

- Dichloromethane ( $\text{CH}_2\text{Cl}_2$ )
- Water ( $\text{H}_2\text{O}$ )
- Ethyl acetate
- Anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ )

#### Procedure:

- Dissolve 4-tert-butylphenol in dichloromethane in a reaction vessel.
- Cool the solution to  $0^\circ\text{C}$  using an ice bath.
- Slowly add a solution of sulfuryl chloride in dichloromethane to the reaction mixture, followed by the dropwise addition of methanol, while maintaining the temperature at  $0^\circ\text{C}$ .
- After the addition is complete, allow the mixture to stir overnight at room temperature.
- Quench the reaction by adding water.
- Extract the aqueous layer with ethyl acetate.
- Combine the organic layers and dry over anhydrous sodium sulfate.
- Filter the solution and concentrate it under reduced pressure to obtain the crude product.
- Purify the crude product by column chromatography to yield 4-tert-butyl-2-chlorophenol.

## Postulated Experimental Protocol: Mercuration of 4-tert-butyl-2-chlorophenol

This is a hypothetical protocol for the final step in **Mercurobutol** synthesis, based on general mercuration procedures for phenols.

#### Materials:

- 4-tert-butyl-2-chlorophenol

- Mercuric acetate ( $\text{Hg}(\text{OAc})_2$ )
- Sodium chloride ( $\text{NaCl}$ )
- Ethanol
- Water

#### Procedure:

- Dissolve 4-tert-butyl-2-chlorophenol in a suitable solvent such as ethanol.
- Add an aqueous solution of mercuric acetate to the reaction mixture.
- Heat the mixture under reflux for a specified period to facilitate the mercuration reaction.
- After cooling, add a saturated solution of sodium chloride to precipitate the chloromercuri derivative.
- Filter the precipitate, wash with water, and then with a small amount of cold ethanol.
- Recrystallize the crude product from a suitable solvent (e.g., aqueous ethanol) to obtain pure **Mercurobutol**.

#### Experimental Workflow for **Mercurobutol** Synthesis



[Click to download full resolution via product page](#)

Caption: Postulated two-step synthesis of **Mercurobutol**.

## Antimicrobial Activity

**Mercurobutol** exhibits broad-spectrum antimicrobial activity, including antiseptic and antifungal properties. Specific quantitative data, such as Minimum Inhibitory Concentration (MIC) values, are not widely available in recent literature. The following table summarizes the known antimicrobial spectrum.

Microorganism Type	Examples	Activity
Bacteria	Gram-positive and Gram-negative bacteria	Antiseptic
Fungi (Yeasts)	Candida albicans	Fungistatic/Fungicidal
Fungi (Molds)	Dermatophytes	Fungistatic/Fungicidal

## Experimental Protocol: Broth Microdilution for Antifungal Susceptibility

A generalized protocol for determining the MIC of an antifungal agent like **Mercurobutol** is provided below, based on established methods.

Materials:

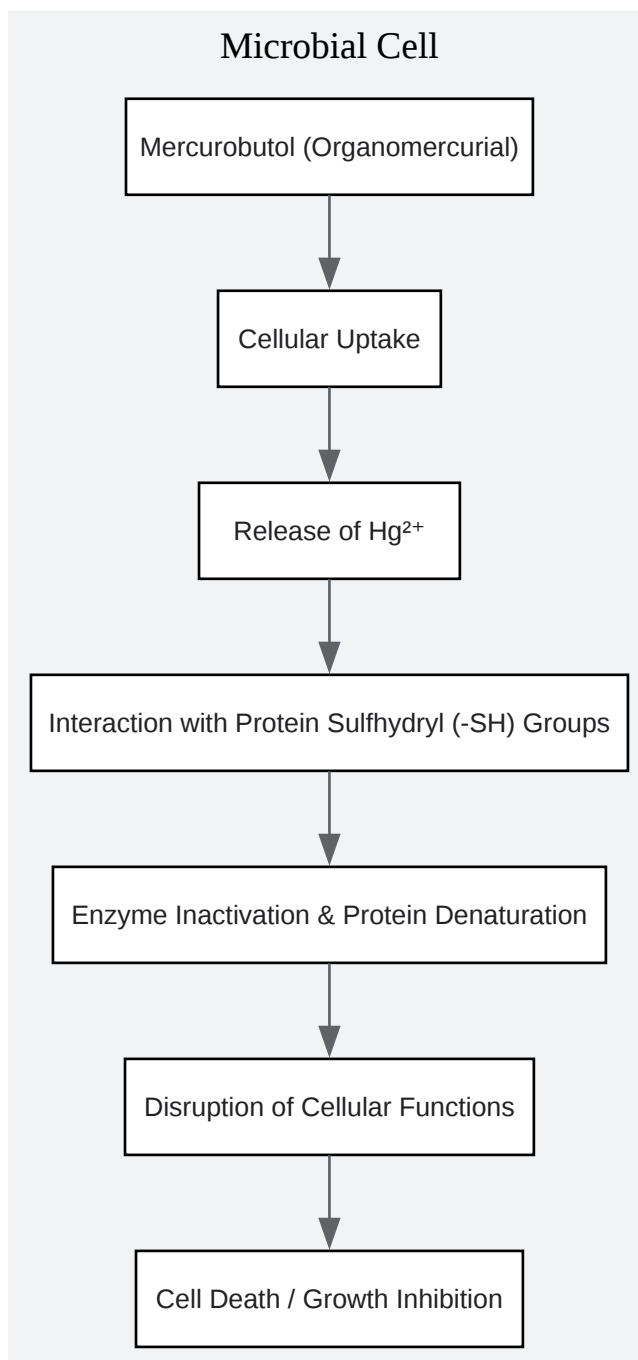
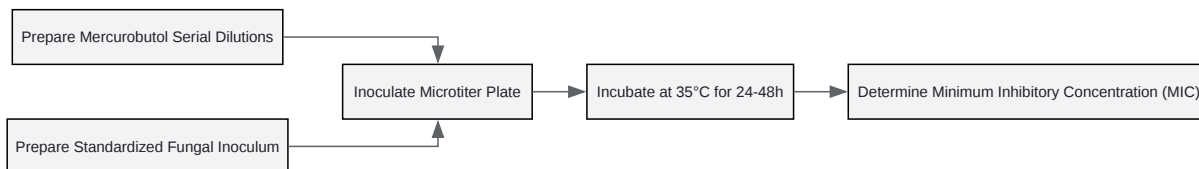
- Test microorganism (e.g., *Candida albicans*)
- Appropriate broth medium (e.g., RPMI-1640)
- **Mercurobutol** stock solution
- 96-well microtiter plates
- Spectrophotometer or visual inspection

Procedure:

- Prepare a standardized inoculum of the test microorganism in the broth medium.
- Perform serial two-fold dilutions of the **Mercurobutol** stock solution in the microtiter plate wells with the broth medium.

- Add the standardized inoculum to each well.
- Include a positive control (microorganism with no drug) and a negative control (broth medium only).
- Incubate the plates under appropriate conditions (e.g., 35°C for 24-48 hours).
- Determine the MIC as the lowest concentration of **Mercurobutol** that visibly inhibits the growth of the microorganism or shows a significant reduction in turbidity as measured by a spectrophotometer.

#### Workflow for Antifungal Susceptibility Testing



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [An In-Depth Technical Guide to Mercurobutol: Chemical Properties, Synthesis, and Antimicrobial Activity]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1219570#mercurobutol-cas-number-and-chemical-identifiers>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)